

# enhancing dodemorph acetate persistence in field conditions

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## Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

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## Understanding Dodemorph Acetate

**Dodemorph acetate** is a systemic morpholine fungicide with protective and curative action, primarily used to control powdery mildew, rusts, and leaf spots in crops and ornamentals [1]. Its persistence in the field can be influenced by its physicochemical properties [1]:

Property	Value	Implication for Field Persistence
Water Solubility	746 mg/L (at 20°C, pH 7) [1]	Moderate mobility and potential for leaching.
Vapour Pressure	12 mPa (at 20°C) [1]	<b>High volatility</b> ; significant risk of loss from treated surfaces, reducing persistence.
Octanol-Water Partition Coefficient (Log P)	4.23 [1]	High; indicates strong potential for adsorption to soil organic matter.

A key challenge is its **high vapour pressure**, which can lead to rapid volatilization after application [1]. The primary strategy to enhance persistence is to reduce this volatilization loss.

## Strategies to Enhance Persistence

### Formulation Optimization

Advanced formulations can improve deposition, reduce degradation, and control release. The market offers several formulation types [2]:

Formulation Type	Key Characteristics	Pros & Cons for Enhancing Persistence
<b>Liquid</b> (e.g., Emulsifiable Concentrates) [2] [1]	High solubility, rapid action, foliar application.	<b>Pros:</b> Good coverage, fast action. <b>Cons:</b> Higher potential for volatilization and wash-off.     <b>Wettable Powder</b> [2]   Powder mixed with water for application.   <b>Pros:</b> Lower volatility risk than liquids, good stability. <b>Cons:</b> Can be prone to wash-off if not rainfast.     <b>Granules</b> [2]   For soil or seed treatment.   <b>Pros: Controlled release</b> , protects from UV and wind, reduces operator exposure. <b>Cons:</b> Not for foliar diseases.

For enhancing persistence, consider:

- **Developing microencapsulated formulations** to control release rate and protect the active ingredient from environmental degradation [2].
- **Using granular formulations** for soil-borne diseases provides sustained, long-lasting control [2].

### Application Method and Timing

The mode of application significantly impacts efficacy and longevity [2]:

Mode of Application	Usage Context	Pros & Cons for Enhancing Persistence
<b>Foliar Spray</b> [2]   Most common; direct contact with foliar pathogens.	<b>Pros:</b> Direct, uniform coverage. <b>Cons: Most exposed</b> to UV, rain, and volatilization.     <b>Soil Treatment</b> [2]   Applied to soil; targets root/stem pathogens.   <b>Pros:</b> More stable environment; <b>lower degradation</b> ; granules ideal for this method.     <b>Seed Treatment</b> [2]   Coating seeds; protects seedlings.   <b>Pros:</b> Protects during vulnerable stages; localized application.	

To maximize persistence:

- **Apply during cool, calm hours** (early morning or late evening) to minimize volatilization and UV degradation.
- **Incorporate into soil** if target diseases are soil-borne, as the soil environment offers more protection than leaf surfaces.

## Analytical Method for Monitoring Persistence

To evaluate the success of your enhancement strategies, you need a reliable method to quantify **dodemorph acetate** residues in various matrices. A modified **QuEChERS** method combined with UHPLC-MS/MS is recommended [3].

### Detailed Protocol: QuEChERS-UHPLC-MS/MS for Dodemorph Acetate

This protocol is adapted from a method for determining pesticides in orange juice [3].

#### 1. Sample Preparation:

- Homogenize the field sample (e.g., soil, plant tissue).
- Weigh  $10.0 \pm 0.1$  g of the homogenized sample into a 50 mL centrifuge tube.

#### 2. Extraction:

- Add 10 mL of acetonitrile to the tube and shake vigorously for 1 minute.
- Add a salt mixture (e.g., 4 g  $\text{MgSO}_4$ , 1 g NaCl) to induce phase separation and shake again.
- Centrifuge at  $>4000$  rpm for 5 minutes.

#### 3. Cleanup (Dispersive-SPE):

- Transfer the upper acetonitrile layer (about 1 mL) into a d-SPE tube containing cleanup sorbents (e.g., 150 mg  $\text{MgSO}_4$ , 25 mg PSA, and 25 mg C18).
- Shake for 30 seconds and centrifuge.
- Filter the supernatant through a  $0.22 \mu\text{m}$  syringe filter into an autosampler vial.

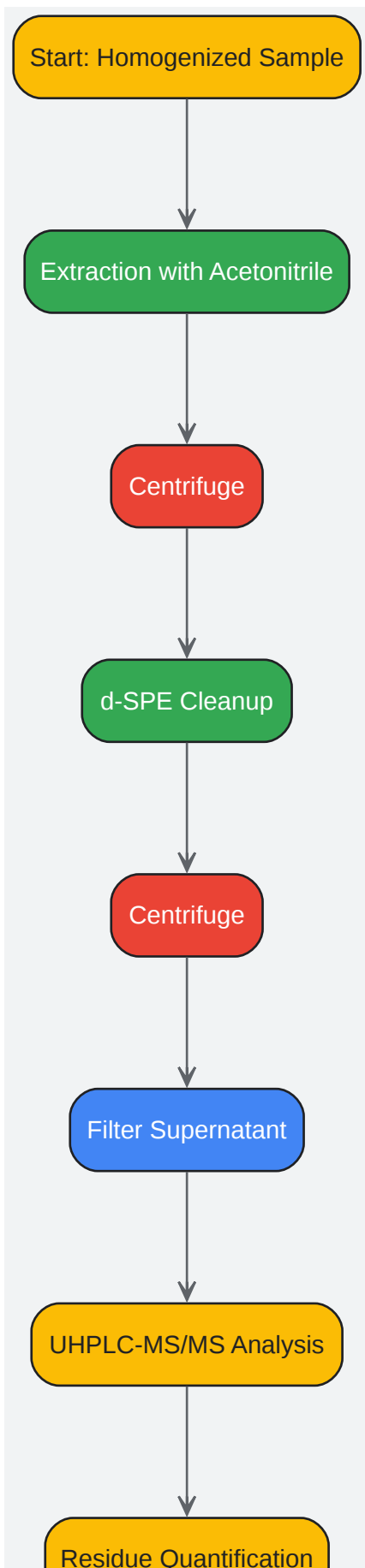
#### 4. UHPLC-MS/MS Analysis:

- **Chromatography:** Use a C18 column. Maintain a column temperature of 40°C. The mobile phase is a gradient of water and methanol (or acetonitrile) with a formic acid or ammonium acetate buffer.
- **Mass Spectrometry:** Operate in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.

## 5. Validation:

- The method should be validated for your specific sample matrix. Expected performance [3]:
  - **Recovery:** 70-118%
  - **Repeatability (RSD):** <19%
  - **Limit of Detection (LOD):** As low as 3.0 µg/L
  - **Limit of Quantification (LOQ):** As low as 4.9 µg/L

The following workflow diagram illustrates the key steps of this analytical method:





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Diagram of the QuEChERS-UHPLC-MS/MS Workflow for **dodemorph acetate** residue analysis.

## Frequently Asked Questions

**What is the mechanism of action of dodemorph acetate?** It is a sterol biosynthesis inhibitor (SBI) in membranes, classified under FRAC code 5. It has systemic activity with both protective and curative effects [1].

**What are the major factors leading to dodemorph acetate loss in the field?** The most critical factor is **volatilization** due to its high vapour pressure. Other factors include photo-degradation, wash-off from rainfall, and microbial degradation in soil [1].

**Can I mix dodemorph acetate with other agrochemicals?** Liquid formulations are often noted for their good compatibility with other agrochemicals [2]. However, tank-mix compatibility and potential effects on stability and persistence should be tested on a small scale before widespread use.

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## References

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